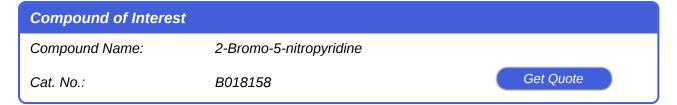


Navigating the Solubility Landscape of 2-Bromo-5-nitropyridine: A Technical Guide

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For Immediate Release

This technical guide provides an in-depth analysis of the solubility of **2-Bromo-5-nitropyridine** in various organic solvents, a critical parameter for researchers, scientists, and professionals in drug development. Understanding the solubility of this compound is paramount for its effective use in synthesis, purification, and formulation.

Quantitative Solubility Data

Precise, quantitative solubility data for **2-Bromo-5-nitropyridine** in a wide range of organic solvents remains a notable gap in publicly available scientific literature. However, through a comprehensive review of product specifications and safety data sheets, the following information has been compiled. The data is presented to facilitate comparison and aid in solvent selection for various laboratory and manufacturing processes.



Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Solubility	Temperat ure (°C)	Method
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	189	100 mg/mL	Not Specified	Not Specified
Methanol	СН₃ОН	32.04	64.7	Soluble (Hot)	Not Specified	Qualitative
Chloroform	CHCl₃	119.38	61.2	Soluble	Not Specified	Qualitative
Ethanol	C₂H₅OH	46.07	78.37	Soluble	Not Specified	Qualitative
Acetonitrile	C2H3N	41.05	81.6	Soluble	Not Specified	Qualitative
Water	H ₂ O	18.02	100	Insoluble	Not Specified	Qualitative

Note: The term "Soluble" indicates that the source material qualitatively describes **2-Bromo-5-nitropyridine** as being soluble in the respective solvent without providing specific quantitative values. The solubility in hot methanol suggests a temperature-dependent solubility profile.

Experimental Protocols for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **2-Bromo-5-nitropyridine** was not found in the reviewed literature, established methodologies for determining the solubility of solid organic compounds in organic solvents are widely applicable. The most common and reliable of these is the shake-flask method, followed by a quantitative analysis of the saturated solution.

Key Experimental Method: Shake-Flask Method

The shake-flask method is a well-established technique for determining the equilibrium solubility of a compound in a given solvent.



Methodology:

- Preparation of a Saturated Solution: An excess amount of solid 2-Bromo-5-nitropyridine is added to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is crucial to ensure that the solution is saturated.
- Equilibration: The container is agitated at a constant, controlled temperature for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. An orbital shaker or a magnetic stirrer can be used for this purpose.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution. This can be achieved by allowing the solid to settle and then carefully decanting the supernatant, or more effectively by centrifugation or filtration. Filtration should be performed using a filter medium that does not interact with the solute or solvent (e.g., a PTFE syringe filter).
- Quantitative Analysis: The concentration of **2-Bromo-5-nitropyridine** in the clear, saturated filtrate is then determined using a suitable analytical technique.

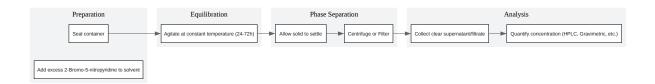
Analytical Techniques for Quantification:

- Gravimetric Analysis: A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the remaining solid **2-Bromo-5-nitropyridine** is measured. This method is straightforward but requires a relatively high solubility and a non-volatile solute.
- High-Performance Liquid Chromatography (HPLC): HPLC is a highly sensitive and specific method for determining the concentration of a compound in a solution. A calibration curve is first generated using standard solutions of 2-Bromo-5-nitropyridine of known concentrations. The saturated solution is then diluted to fall within the linear range of the calibration curve and analyzed by HPLC. A reverse-phase HPLC method with UV detection would be suitable for 2-Bromo-5-nitropyridine.[1]
- UV-Vis Spectroscopy: Similar to HPLC, this method relies on creating a calibration curve by
 measuring the absorbance of standard solutions at a specific wavelength. The concentration
 of the diluted saturated solution is then determined by its absorbance.



Visualization of Experimental Workflow

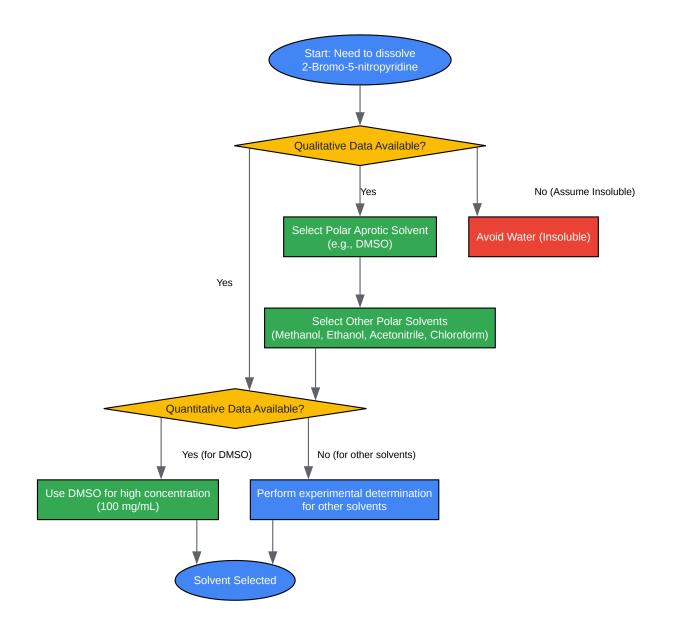
To further clarify the process of solubility determination, the following diagrams illustrate the key steps and logical relationships involved.



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Caption: Workflow for Solubility Determination.





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Caption: Solvent Selection Logic Diagram.

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